

Proper Disposal of Ro 67-7476 in a Laboratory Setting

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Compound of Interest

Compound Name: Ro 67-7476

Cat. No.: B1680702

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Ro 67-7476**, a positive allosteric modulator of mGlu1 receptors used in laboratory research.^{[1][2][3]} Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Assessment

According to the Safety Data Sheet (SDS), **Ro 67-7476** is not classified as a hazardous substance under the Globally Harmonized System (GHS).^[4] It has been assigned the following hazard ratings:

Hazard Rating System	Health	Fire	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Source: Cayman Chemical Safety Data Sheet, 2025.^[4]

While **Ro 67-7476** is not classified as hazardous, it is imperative to handle all research chemicals with caution as they may present unknown hazards.^[4] General protective and hygienic measures for handling chemicals should always be followed.^[4]

Personal Protective Equipment (PPE)

Before handling **Ro 67-7476** for disposal, ensure the following personal protective equipment is worn:

- **Gloves:** Chemically resistant gloves. The SDS for **Ro 67-7476** does not specify a particular glove material, so it is advisable to consult general laboratory safety guidelines or the glove manufacturer's recommendations.[\[4\]](#)
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat to protect from potential splashes.

Disposal Procedures for Ro 67-7476

The disposal method for **Ro 67-7476** depends on the quantity and local regulations.

For Small Quantities:

The Safety Data Sheet for **Ro 67-7476** states that smaller quantities can be disposed of with household waste.[\[4\]](#) However, in a professional laboratory setting, it is best practice to follow institutional and environmental regulations for all chemical waste.[\[5\]](#)

Step-by-Step Disposal for Small Quantities:

- **Consult Institutional Guidelines:** Always check your institution's specific policies for chemical waste disposal. Many research institutions have dedicated chemical safety offices and established procedures.[\[6\]](#)[\[7\]](#)
- **Decontamination (if necessary):** If the compound is in a solution, it may need to be treated before disposal. However, given its non-hazardous classification, this is unlikely to be required.
- **Collection:** Collect the waste in a designated, properly labeled, and sealed container.[\[8\]](#)
- **Disposal:** Follow your institution's protocol for non-hazardous chemical waste. This may involve placing it in a specific waste stream for incineration or landfill.

For Large Quantities and Uncleaned Packaging:

For larger quantities of **Ro 67-7476** or its uncleaned packaging, disposal must be conducted in accordance with official regulations.[\[4\]](#)

Step-by-Step Disposal for Large Quantities and Packaging:

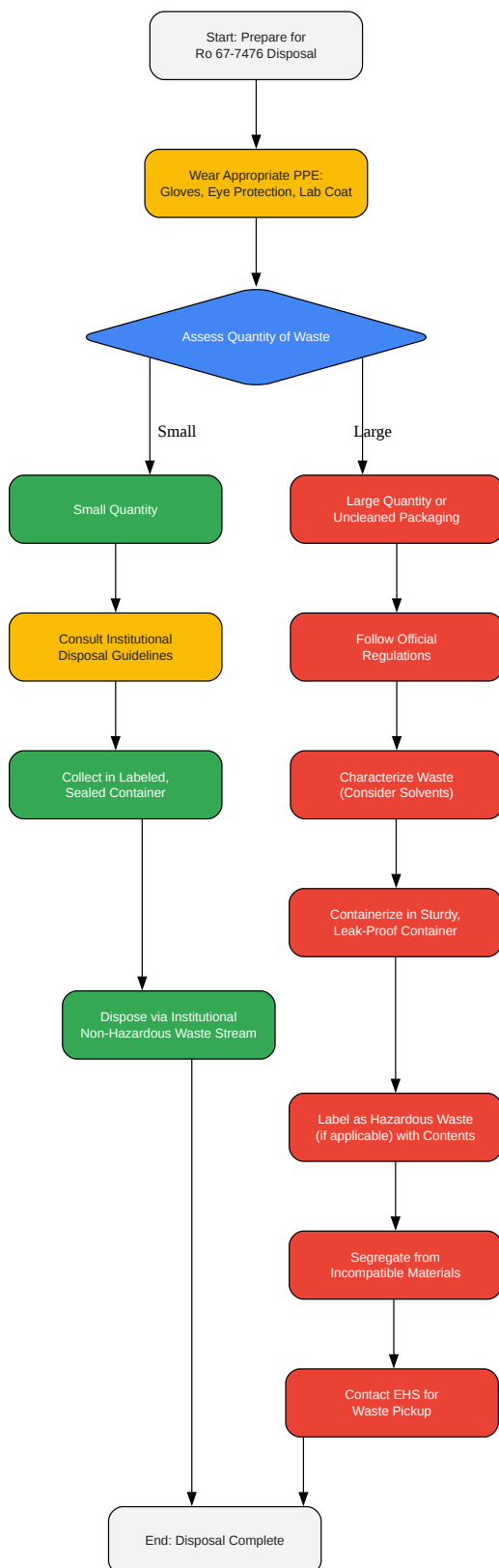
- **Waste Characterization:** The waste must be characterized. Although **Ro 67-7476** itself is not classified as hazardous, any solvents or other chemicals mixed with it will determine the appropriate waste stream.
- **Containerization:** Use a sturdy, leak-proof container that is compatible with the waste. The container must be kept closed except when adding waste.[\[8\]](#)
- **Labeling:** The container must be clearly labeled as "Hazardous Waste" (if applicable, based on other components) and include the full chemical name(s) and concentration(s).[\[8\]](#)
- **Segregation:** Store the waste container in a designated area, segregated from incompatible materials.[\[5\]](#)[\[8\]](#)
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of the chemical waste.[\[6\]](#)[\[8\]](#)

Spill Response

In the event of a spill:

- Alert personnel in the immediate area.[\[5\]](#)
- Don appropriate PPE.
- Contain the spill using absorbent materials.
- Clean the area and collect the contaminated materials into a sealed container for disposal as chemical waste.
- Report the spill to your laboratory supervisor.[\[5\]](#)

Disposal Workflow for Ro 67-7476



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Caption: Decision workflow for the proper disposal of **Ro 67-7476**.

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